

Cyclododecylamine Hydrochloride: Technical Monograph & Application Guide

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Compound of Interest

Compound Name: Cyclododecylamine hydrochloride

CAS No.: 55671-95-9

Cat. No.: B3144664

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CAS (Free Base): 1502-03-0 | CAS (HCl Salt): 55671-95-9 Formula: $C_{12}H_{26}ClN$ | MW: 219.80 g/mol

Executive Technical Summary

Cyclododecylamine hydrochloride (CDA·HCl) is the chloride salt of a bulky, aliphatic cyclic amine. Historically valued as a precursor for morpholine-based fungicides (e.g., Dodemorph) and a vapor-phase corrosion inhibitor, it has recently gained prominence in materials science.

In Perovskite Solar Cells (PSCs), the cyclododecylammonium cation acts as a critical interface modifier. Unlike linear alkylamines (e.g., dodecylamine), the cyclic "chair" conformation of CDA provides a unique steric shield that passivates surface defects without disrupting the 3D perovskite lattice, significantly enhancing moisture stability and charge carrier lifetime.

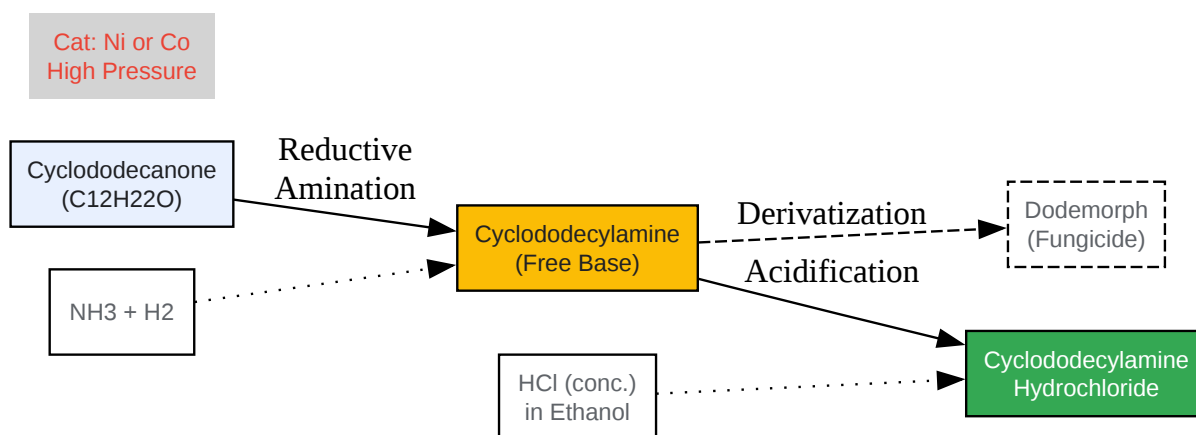
Physicochemical Profile

Property	Value	Context
Appearance	White crystalline powder	Hygroscopic; store under desiccant.
Melting Point	274–275 °C (dec.) ^[1]	Significantly higher than free base (31–32 °C).
Solubility	Ethanol, DMSO, Methanol	Limited solubility in non-polar solvents; insoluble in water (hydrophobic bulk).
pKa (Conj. Acid)	~10.6	Strong base character; forms stable salts with mineral acids.
Steric Profile	High steric bulk	The C12 ring adopts a dynamic conformation (mostly [3333] square geometry), offering superior hydrophobic shielding compared to linear chains.

Synthetic Pathways & Production

The synthesis of CDA·HCl typically proceeds via the isolation of the free amine followed by hydrochlorination. The industrial route prioritizes the reductive amination of cyclododecanone, a downstream product of butadiene trimerization.

Industrial Synthesis Workflow (Graphviz Visualization)



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Figure 1: Industrial synthesis pathway from cyclododecanone to CDA·HCl and downstream agrochemicals.

Laboratory Protocol: High-Purity Crystallization

For use in electronic-grade applications (e.g., PSCs), commercial technical grade CDA must be converted to high-purity HCl salt.

- **Dissolution:** Dissolve 10.0 g (54.5 mmol) of Cyclododecylamine (free base) in 50 mL of absolute ethanol.
- **Acidification:** Add 6.0 mL of concentrated HCl (37%) dropwise under vigorous stirring at 0°C. A white precipitate will form immediately.
- **Recrystallization:** Heat the suspension to reflux (~78°C) until the solid dissolves completely. Allow to cool slowly to room temperature, then to 4°C overnight to maximize crystal size.
- **Isolation:** Filter the white needles, wash with cold diethyl ether (2 x 20 mL) to remove unreacted amine, and dry under vacuum at 60°C for 12 hours.
 - Yield: ~90-95%
 - Validation: ¹H NMR (DMSO-d₆) should show broad ammonium protons at δ ~8.0 ppm and a multiplet for the CH-N proton at δ ~3.1 ppm.

Advanced Applications

Perovskite Solar Cells (Interface Engineering)

In perovskite photovoltaics (e.g., FAPbI_3), surface defects (under-coordinated Pb^{2+}) act as recombination centers that degrade efficiency. $\text{CDA}\cdot\text{HCl}$ is used as a post-treatment passivator.

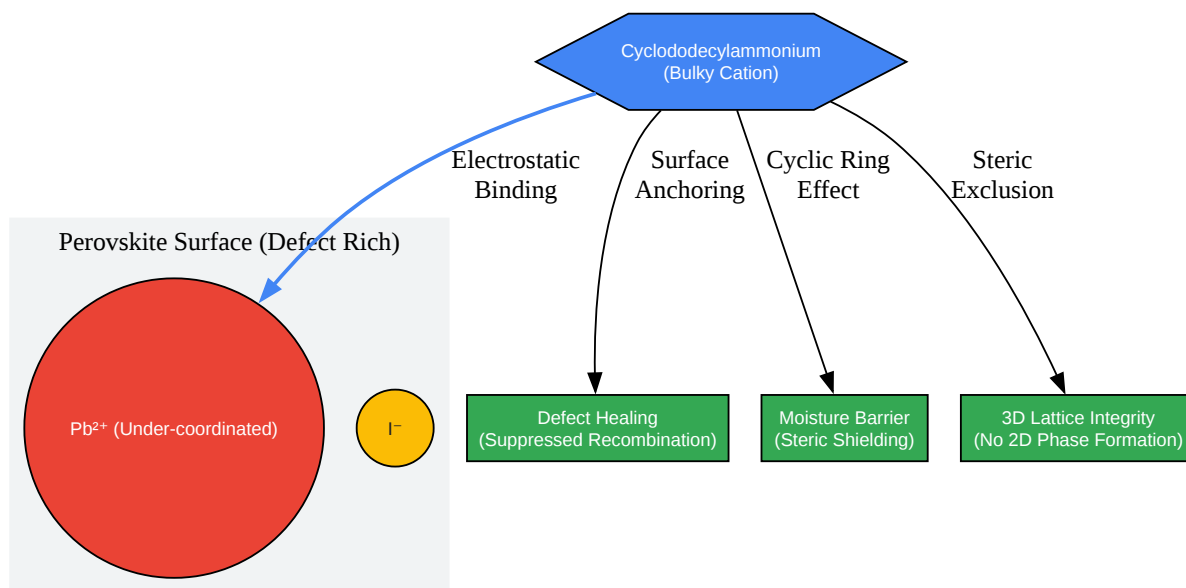
- Mechanism: The ammonium group ($-\text{NH}_3^+$) anchors to the perovskite surface by filling A-site vacancies or interacting with I^- . The bulky cyclododecyl ring forms a hydrophobic "umbrella" that repels moisture.
- Advantage over Linear Amines: Linear amines (e.g., Oleylamine) can penetrate the perovskite lattice, converting the 3D phase into a 2D (Ruddlesden-Popper) phase, which hinders charge transport. The bulky CDA cation is too large to penetrate the lattice, ensuring strictly surface-confined passivation.

Corrosion Inhibition

$\text{CDA}[2]\cdot\text{HCl}$ functions as a mixed-type inhibitor for carbon steel in acidic media (HCl pickling baths).

- Adsorption Isotherm: Follows Langmuir adsorption.
- Efficiency: The cyclic structure provides a dense coverage area per molecule ($\sim 50 \text{ \AA}^2$), offering superior physical blocking compared to shorter linear chains, though steric hindrance can limit packing density compared to straight C18 chains.

Mechanistic Visualization: Perovskite Passivation



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Figure 2: Mechanism of action for CDA cations on perovskite surfaces, highlighting steric exclusion from the lattice.

Safety & Handling (E-E-A-T)

- Toxicity: CDA[3]·HCl is an irritant.[3] While less volatile than lower amines, the dust is corrosive to mucous membranes.
 - Acute Oral LD50 (Rat): > 2,000 mg/kg (Classified as Category 5 or Unclassified).
- Environmental: Toxic to aquatic life with long-lasting effects (H411).[4][5] Do not release into drains.
- Storage: Hygroscopic. Store in a desiccator. Degradation leads to yellowing (oxidation of the amine).

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